

Application Notes and Protocols for Dyeing Polyester Fibers with Disperse Red 9

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Compound of Interest

Compound Name: Red 9

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These application notes provide a comprehensive overview and detailed protocols for the use of Disperse **Red 9** in the dyeing of polyester fibers. The information is intended for a scientific audience and focuses on providing clear, actionable experimental procedures and relevant technical data.

Introduction

Disperse **Red 9**, also known as 1-(methylamino)anthraquinone, is a non-ionic anthraquinone dye characterized by its low water solubility.[1] It is specifically designed for coloring hydrophobic fibers like polyester.[2] The dyeing mechanism involves the transfer of the dye from an aqueous dispersion into the amorphous regions of the polyester fibers.[3] This process is facilitated by heat, which increases the energy of the dye molecules and swells the fiber structure, allowing the dye to penetrate.[4][5] The dye molecules are then held within the fiber matrix by van der Waals forces and hydrogen bonds.[4]

Chemical Structure of Disperse **Red 9**:

- Molecular Formula: $C_{15}H_{11}NO_2$ [6]
- Molecular Weight: 237.25 g/mol [6]
- CAS Number: 82-38-2[7]

Dyeing Methodologies

Several methods can be employed to dye polyester with Disperse **Red 9**. The choice of method depends on the desired shade, available equipment, and energy considerations. The most common industrial methods are High-Temperature Dyeing, Carrier Dyeing, and Thermosol Dyeing.[\[8\]](#)[\[9\]](#)

High-Temperature Dyeing (Exhaust Method)

This is the most widely used and efficient method for achieving deep shades with good fastness properties on polyester.[\[5\]](#) It is performed in a pressurized vessel at temperatures above the boiling point of water.[\[10\]](#)

Principle: At temperatures between 120-140°C, the polyester fiber structure swells, allowing for the efficient diffusion and penetration of the disperse dye molecules into the fiber.[\[5\]](#)[\[11\]](#) This method eliminates the need for environmentally problematic carriers.[\[12\]](#)

Carrier Dyeing

This method is suitable when high-temperature equipment is not available and is conducted at or near the boil (95-100°C) at atmospheric pressure.[\[13\]](#) It utilizes organic compounds called carriers to swell the fibers and facilitate dye uptake.[\[14\]](#)

Principle: Carriers act as swelling agents for the polyester fibers, effectively lowering the glass transition temperature and allowing the dye to penetrate at lower temperatures.[\[15\]](#) Common carriers include o-phenylphenol and butyl benzoate.[\[13\]](#)

Thermosol Dyeing (Continuous Method)

The Thermosol process is a continuous method suitable for large-scale production, particularly for polyester-cotton blends.[\[16\]](#)[\[17\]](#)

Principle: The fabric is padded with a dye dispersion and then passed through a high-temperature chamber (180-220°C) for a short period (60-90 seconds).[\[17\]](#)[\[18\]](#) At this high temperature, the dye sublimes and the polyester fibers absorb the dye vapor.[\[16\]](#)

Quantitative Data Summary

The following tables summarize typical quantitative parameters for the different dyeing methods. These values are general guidelines and may require optimization based on the specific substrate and desired outcome.

Parameter	High-Temperature Dyeing	Carrier Dyeing	Thermosol Dyeing
Dyeing Temperature	120 - 140 °C[11]	95 - 100 °C[13]	180 - 220 °C[8]
pH	4.5 - 5.5[5]	4.5 - 5.5[8]	Not specified, but padding liquor is acidic
Time	30 - 60 minutes[5]	60 - 120 minutes[14]	60 - 90 seconds[17]
Disperse Red 9 Conc.	0.5 - 4.0% (on weight of fiber)	0.5 - 4.0% (on weight of fiber)	10 - 40 g/L (in padding liquor)
Dispersing Agent	1 - 2 g/L[12]	1 - 2 g/L[14]	5 - 10 g/L (in padding liquor)
Carrier Conc.	Not Applicable	2 - 10 g/L[3]	Not Applicable
Liquor Ratio	1:10 - 1:20	1:10 - 1:20	Not Applicable (Padding)

Table 1: Comparison of Dyeing Parameters for Different Methods.

Fastness Property	Typical Rating (ISO Scale 1-5)
Light Fastness	4 - 5[19]
Washing Fastness	4 - 5
Rubbing Fastness (Dry)	4 - 5
Rubbing Fastness (Wet)	4
Sublimation Fastness	3 - 4

Table 2: Typical Colorfastness Properties of Disperse **Red 9** on Polyester.

Experimental Protocols

Protocol for High-Temperature Dyeing

This protocol describes the exhaust dyeing of polyester fabric with Disperse **Red 9** using a high-temperature dyeing machine.

Materials and Reagents:

- Polyester fabric (scoured and pre-wetted)
- Disperse **Red 9**
- Dispersing agent (e.g., a lignosulfonate-based product)
- Acetic acid (to adjust pH)
- Water
- High-temperature dyeing apparatus

Procedure:

- Dye Bath Preparation:
 - Prepare a stock dispersion of Disperse **Red 9** by pasting the required amount of dye with an equal amount of dispersing agent and a small amount of warm water.
 - Fill the dyeing vessel with water to the desired liquor ratio (e.g., 1:15).[\[5\]](#)
 - Add the dispersing agent (1-2 g/L) to the dye bath.
 - Add the prepared Disperse **Red 9** stock dispersion to the dye bath.
 - Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[\[5\]](#)
- Dyeing Cycle:
 - Introduce the polyester fabric into the dye bath at approximately 60°C.[\[8\]](#)

- Raise the temperature to 130°C at a rate of 1-2°C/minute.[5]
- Hold the temperature at 130°C for 30-60 minutes, depending on the desired depth of shade.[5]
- Cool the dye bath to 70-80°C.
- Aftertreatment (Reduction Clearing):
 - Drain the dye bath.
 - Rinse the fabric with warm water.
 - Prepare a fresh bath with:
 - Caustic soda (2 g/L)
 - Sodium hydrosulfite (2 g/L)
 - Treat the fabric at 70-80°C for 15-20 minutes.
 - Rinse the fabric thoroughly with hot and then cold water.
 - Neutralize with a weak solution of acetic acid if necessary.
 - Dry the fabric.

Protocol for Carrier Dyeing

This protocol outlines the dyeing of polyester fabric with Disperse **Red 9** at atmospheric pressure using a carrier.

Materials and Reagents:

- Polyester fabric (scoured and pre-wetted)
- Disperse **Red 9**
- Dispersing agent

- Carrier (e.g., o-phenylphenol based)
- Acetic acid
- Water
- Atmospheric dyeing apparatus (e.g., a beaker with a heating mantle and stirrer)

Procedure:

- Dye Bath Preparation:
 - Prepare a stock dispersion of Disperse **Red 9** as described in the high-temperature protocol.
 - Fill the dyeing vessel with water to the desired liquor ratio.
 - Add the dispersing agent (1-2 g/L) and the carrier (e.g., 5 g/L).[3]
 - Add the prepared Disperse **Red 9** stock dispersion.
 - Adjust the pH to 4.5-5.5 with acetic acid.[8]
- Dyeing Cycle:
 - Introduce the polyester fabric into the dye bath at 60°C.[14]
 - Raise the temperature to the boil (95-100°C) over 30 minutes.
 - Hold at the boil for 60-120 minutes.[14]
 - Cool the dye bath to 70°C.
- Aftertreatment:
 - Follow the same reduction clearing procedure as described in the high-temperature dyeing protocol to remove surface dye and residual carrier.

Diagrams

Caption: Workflow for the exhaust dyeing of polyester with Disperse **Red 9**.

Caption: Simplified mechanism of Disperse **Red 9** dyeing on polyester fiber.

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